

An In-depth Technical Guide to Bensulfuron-methyl-d6 for Advanced Research

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Compound of Interest

Compound Name: Bensulfuron-methyl-d6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Bensulfuron-methyl-d6**, a deuterated stable isotope-labeled analog of the sulfonylurea herbicide, Bensulfuron-methyl. This document is intended for professionals in research and development who require detailed technical information for analytical applications, particularly in the context of pesticide residue analysis and environmental monitoring.

Introduction to Bensulfuron-methyl and its Deuterated Analog

Bensulfuron-methyl is a selective, systemic herbicide widely utilized for the control of broadleaf weeds and sedges in rice paddies.[1][2][3] Its mode of action involves the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[4][5] This enzyme is critical for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants, and its inhibition leads to the cessation of cell division and plant growth.[4][5]

Bensulfuron-methyl-d6 is the deuterated form of Bensulfuron-methyl, where six hydrogen atoms on the two methoxy groups of the pyrimidine ring have been replaced with deuterium.[6][7] This isotopic labeling makes it an ideal internal standard for quantitative analysis by mass spectrometry-based methods such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[2] Its primary application is as a tracer

and an internal standard to ensure accuracy and precision in the detection of Bensulfuron-methyl residues in various matrices.[2]

Physicochemical Properties

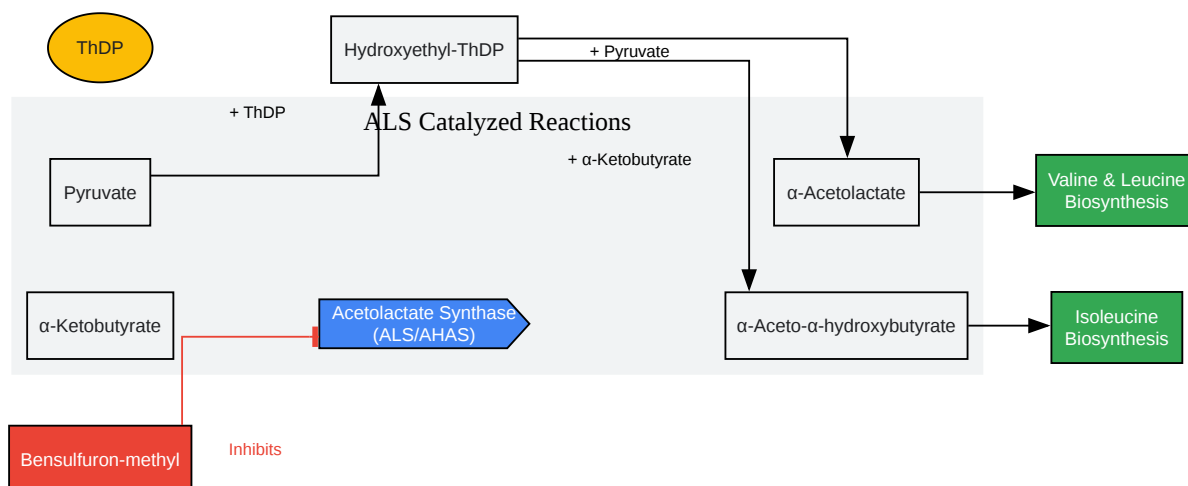
A summary of the key physicochemical properties of both Bensulfuron-methyl and its deuterated analog are presented in Table 1. This data is essential for method development, including the selection of appropriate solvents and analytical instrumentation.

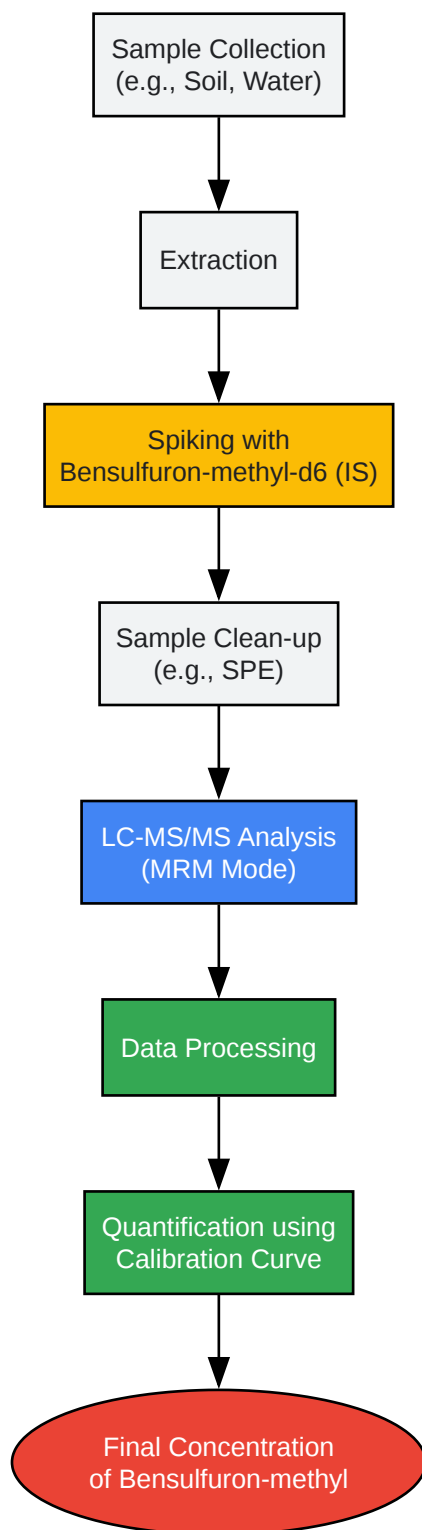
Property	Bensulfuron-methyl	Bensulfuron-methyl-d6
Chemical Formula	C ₁₆ H ₁₈ N ₄ O ₇ S[1]	C ₁₆ H ₁₂ D ₆ N ₄ O ₇ S[7]
Molecular Weight	410.4 g/mol [1]	416.44 g/mol
CAS Number	83055-99-6[1]	1309928-44-6[8]
Appearance	White to off-white solid	Solid
Melting Point	185-188 °C	Not available
LogP	1.6[8]	Not available
Hydrogen Bond Donor Count	2[8]	2
Hydrogen Bond Acceptor Count	9[8]	9
Solubility	Soluble in DMSO	Not available

Table 1: Physicochemical Properties of Bensulfuron-methyl and **Bensulfuron-methyl-d6**.

Mechanism of Action of Bensulfuron-methyl

Bensulfuron-methyl exerts its herbicidal activity by targeting and inhibiting the acetolactate synthase (ALS) enzyme. This enzyme catalyzes the initial step in the biosynthesis of the branched-chain amino acids. The inhibition of this pathway is depicted in the following signaling pathway diagram.





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